

# A Comparative Analysis of Pentaerythritol Tetraoleate and New Generation Synthetic Base Oils

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## Compound of Interest

Compound Name: Pentaerythritol tetraoleate

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This guide provides an objective comparison of the performance of **pentaerythritol tetraoleate** (PETO) against new generation synthetic base oils, primarily focusing on polyalphaolefins (PAOs) as a benchmark. The information presented is supported by experimental data from various sources to assist in the selection of appropriate base oils for high-performance lubricant formulations.

**Pentaerythritol tetraoleate** is a synthetic ester lubricant known for its excellent lubricity, high viscosity index, good thermal stability, and biodegradability.[1][2] New generation synthetic base oils, such as PAOs, are prized for their exceptional purity, high viscosity index, and superior performance across a wide temperature range.[3][4] This comparison will delve into key performance parameters to highlight the strengths and weaknesses of each.

## Data Presentation: Performance Characteristics

The following tables summarize the key physicochemical and performance properties of PETO and representative new generation synthetic base oils (PAO 40 and PAO 68).

Table 1: Viscosity and Low-Temperature Properties

Property	Pentaerythritol Tetraoleate (PETO)	Polyalphaolefin (PAO 40)	Polyalphaolefin (PAO 68)	Test Method
Kinematic Viscosity @ 40°C (cSt)	60 - 70[5][6][7]	386 - 420[8][9]	66.0 - 68.0[10][11]	ASTM D445
Kinematic Viscosity @ 100°C (cSt)	11.5 - 13.5[5][6][7]	39 - 41[8][12]	9.8 - 10.4[10][11][13]	ASTM D445
Viscosity Index	≥ 175[5][6]	147 - 154[8][9]	132 - 140[10][11][14]	ASTM D2270
Pour Point (°C)	≤ -20 to -25[5][7][15]	-35 to -40[9][16]	-45 to -47[10][13][14]	ASTM D97

Table 2: High-Temperature and Oxidative Stability

Property	Pentaerythritol Tetraoleate (PETO)	Polyalphaolefin (PAO 40)	Polyalphaolefin (PAO 68)	Test Method
Flash Point (COC, °C)	≥ 270 to 300[5][7][15]	270 - 295[8][9][17]	240 - 271[11][13][14]	ASTM D92
Oxidation Stability	Good to Excellent[1][2]	Excellent[9][17]	Excellent[14][18]	e.g., ASTM D2272

Table 3: Lubricity and Environmental Properties

Property	Pentaerythritol Tetraoleate (PETO)	Polyalphaolefin (PAO)	Test Method
Lubricity (Wear Scar Diameter, mm)	Data suggests good lubricity, but specific comparative values are sparse. <a href="#">[19]</a>	Generally good lubricity, with wear scar diameters varying based on specific PAO and test conditions. <a href="#">[20]</a> <a href="#">[21]</a>	ASTM D4172 (Four-Ball)
Biodegradability	Readily biodegradable, with rates reported over 90%. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[22]</a>	Varies with viscosity; low-viscosity PAOs can be readily biodegradable, while higher viscosities are inherently biodegradable. <a href="#">[23]</a> <a href="#">[24]</a> <a href="#">[25]</a> <a href="#">[26]</a>	e.g., OECD 301B, ASTM D5864

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure a clear understanding of the data presented.

### 1. Kinematic Viscosity (ASTM D445)

This test method specifies a procedure for the determination of the kinematic viscosity of liquid petroleum products, both transparent and opaque, by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer. The kinematic viscosity is the product of the measured flow time and the calibration constant of the viscometer. The test is conducted at specified temperatures, typically 40°C and 100°C.

### 2. Viscosity Index (ASTM D2270)

The viscosity index (VI) is an empirical, unitless number indicating the effect of temperature change on the kinematic viscosity of an oil. A higher VI signifies a smaller decrease in viscosity with increasing temperature. The VI is calculated from the kinematic viscosities of the oil at

40°C and 100°C, and by comparing these to the viscosities of two reference oils at the same temperatures.

### 3. Pour Point (ASTM D97)

This test method covers the determination of the pour point of petroleum products. After preliminary heating, the sample is cooled at a specified rate and examined at intervals of 3°C for flow characteristics. The lowest temperature at which movement of the specimen is observed is recorded as the pour point.

### 4. Flash Point (ASTM D92)

This test method describes the determination of the flash and fire points of petroleum products by a Cleveland open cup tester. The test cup is filled to a specified level with the sample. The temperature of the sample is increased rapidly at first and then at a slower constant rate as the flash point is approached. At specified intervals, a small test flame is passed across the cup. The lowest temperature at which application of the test flame causes the vapors above the surface of the liquid to ignite is taken as the flash point.

### 5. Four-Ball Wear Test (ASTM D4172)

This test method covers a procedure for making a preliminary evaluation of the anti-wear properties of lubricating fluids in sliding contact by means of the four-ball wear tester. A steel ball is rotated against three lubricated stationary steel balls under a specified load, speed, temperature, and time. The average wear scar diameter on the three stationary balls is measured and reported. A smaller wear scar diameter indicates better anti-wear properties.

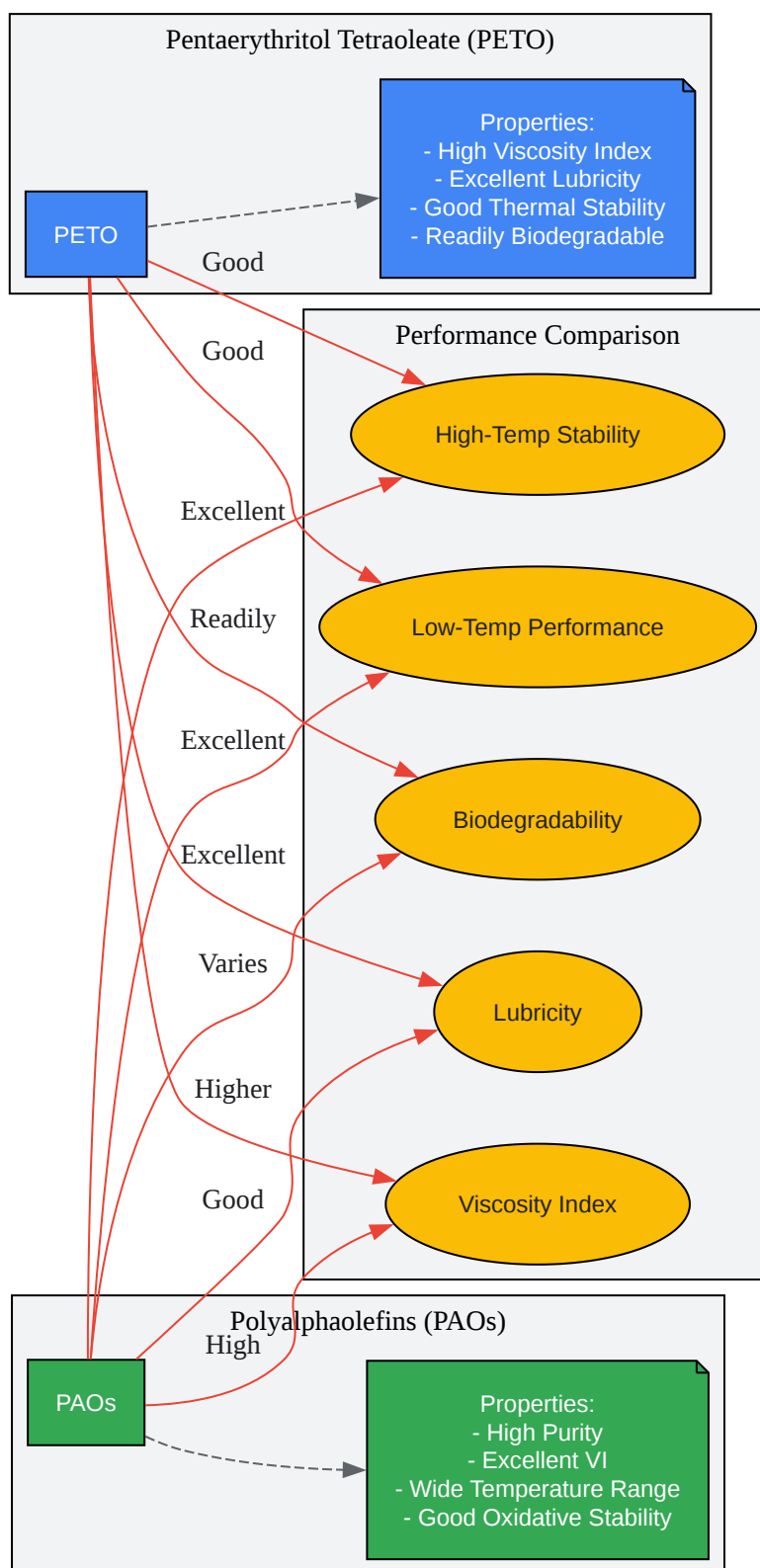
### 6. Oxidation Stability (e.g., RPVOT - ASTM D2272)

The Rotary Pressure Vessel Oxidation Test (RPVOT) is used to evaluate the oxidation stability of new and in-service turbine oils in the presence of water and a copper catalyst. The test vessel is charged with the sample, water, and a copper catalyst coil, and then pressurized with oxygen. The vessel is placed in a heated bath and rotated. The time until a specified pressure drop occurs is measured, which indicates the oxidation stability of the oil.

### 7. Biodegradability (e.g., OECD 301B)

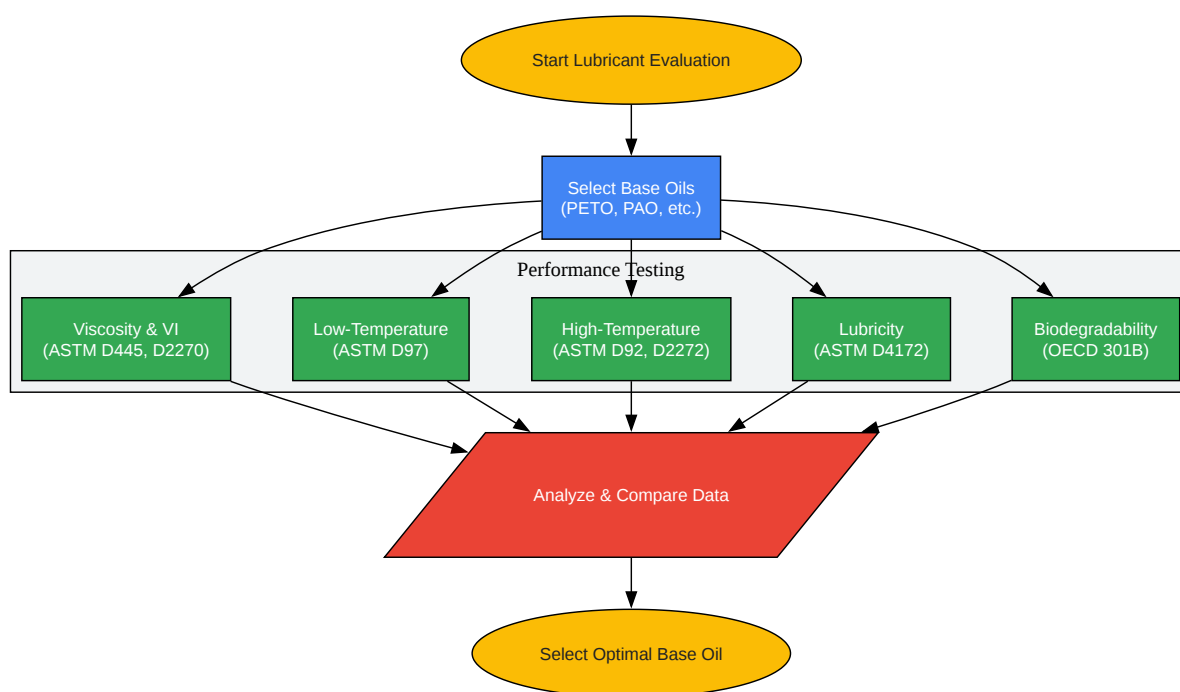
This test method provides a means of evaluating the ultimate aerobic biodegradability of organic compounds in an aqueous medium. A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms and incubated under aerobic conditions in the dark. The degradation is followed by the determination of the amount of carbon dioxide produced over a 28-day period. The percentage of biodegradation is calculated based on the ratio of the amount of CO<sub>2</sub> produced to the theoretical amount.

## Mandatory Visualization



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Caption: A logical diagram comparing the key performance attributes of PETO and PAOs.



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Caption: A workflow diagram illustrating the process of benchmarking synthetic base oils.

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## References

- 1. Pentaerythritol Tetra Oleate Manufacturer,Supplier,Exporter [mohiniorganics.in]
- 2. chembk.com [chembk.com]
- 3. Why Esters? Di-Esters, Polyol esters, Trimellitate esters | Teknor Apex [teknorapex.com]
- 4. Synthetic Ester Base Oil: The Core of High-performance Lubricating Oil-Henan J&D Chemical\_Focus on lubricant material [jdlubricant.com]
- 5. Pentaerythritol Tetra Oleate(low volatile biodegradable POE type ester ,CAS:19321-40-5)\_山东瑞捷新材料\_山东瑞捷新材料 [lcrujie.com]
- 6. nanotrun.com [nanotrun.com]
- 7. baoranchemical.com [baoranchemical.com]
- 8. scribd.com [scribd.com]
- 9. en.nacosynthetics.com [en.nacosynthetics.com]
- 10. chevronmarineproducts.com [chevronmarineproducts.com]
- 11. petrochem1.com [petrochem1.com]
- 12. rbproductsinc.com [rbproductsinc.com]
- 13. Cetus PAO 46, 68 | Chevron Marine Products [chevronmarineproducts.com]
- 14. petroleumservicecompany.com [petroleumservicecompany.com]
- 15. RADIA 7171 | Oleon [oleon.com]
- 16. DowSyn PAO40 - High-Vis PAOs - Dowpol Chemical International Corp. [en.dowpol.com]
- 17. ariyancorp.com [ariyancorp.com]
- 18. Chevron Cetus PAO 68 | SCL [shop.sclubricants.com]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
- 22. CN108863785B - Low-pour-point pentaerythritol oleate mixed ester and synthesis method thereof - Google Patents [patents.google.com]
- 23. cpchem.com [cpchem.com]
- 24. Cover Story [stle.org]
- 25. mdpi.com [mdpi.com]



- 26. Biodegradability and toxicity of polyalphaolefin base stocks | Semantic Scholar [semanticscholar.org]
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